

Adrenalone Hydrochloride: A Physicochemical and Mechanistic Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Adrenalone

Cat. No.: B1665550

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Introduction

Adrenalone hydrochloride is a synthetic catecholamine and a derivative of epinephrine. Chemically, it is the ketone form of epinephrine, designated as 1-(3,4-dihydroxyphenyl)-2-(methylamino)ethanone hydrochloride. It functions primarily as an adrenergic agonist with a strong preference for α 1-receptors, leading to its use as a topical vasoconstrictor and hemostatic agent. Unlike its parent compound, epinephrine, it possesses minimal affinity for β -adrenergic receptors. This guide provides an in-depth summary of its physicochemical properties, mechanism of action, and the experimental protocols used for its characterization.

Core Physicochemical Properties

Adrenalone hydrochloride presents as a white to off-white or yellowish crystalline powder.^{[1][2]} Its key physical and chemical properties are summarized below.

Property	Value	References
Molecular Formula	C ₉ H ₁₁ NO ₃ ·HCl	[1][3]
Molecular Weight	217.65 g/mol	[1]
CAS Number	62-13-5	
Appearance	White to off-white or yellow-green crystal powder	
Melting Point	243 °C / 244-249 °C (with decomposition)	
pKa	Data not available in cited literature.	
Purity	≥ 98% (HPLC)	

Solubility Profile

The hydrochloride salt form of **Adrenalone** significantly enhances its solubility in polar solvents compared to its free base.

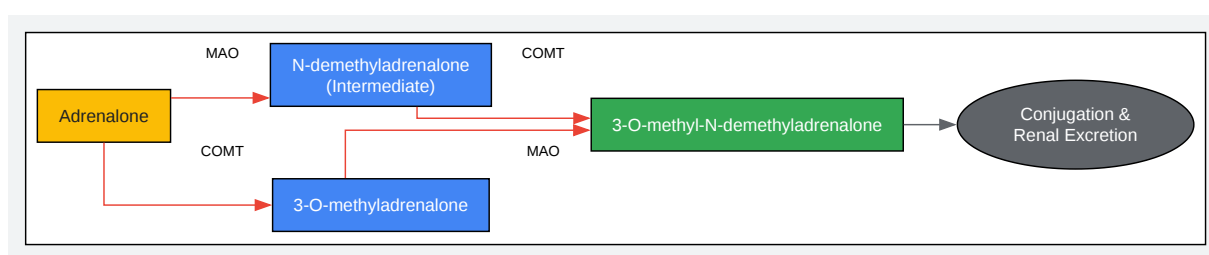
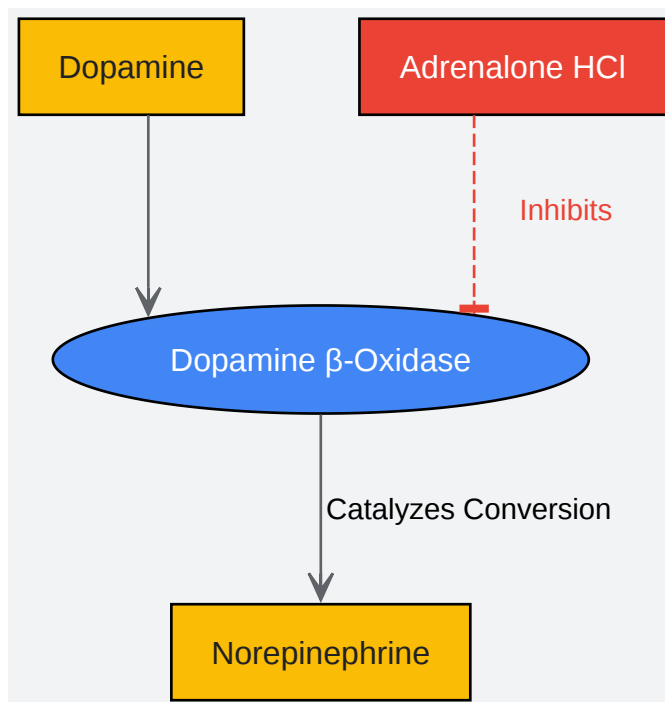
Solvent	Solubility	References
Water	Soluble (1:8 ratio); "almost transparency"	
Ethanol (94%)	Soluble (1:45 ratio)	
Methanol	Slightly Soluble	
DMSO	Slightly Soluble	
Diethyl Ether	Low Solubility	

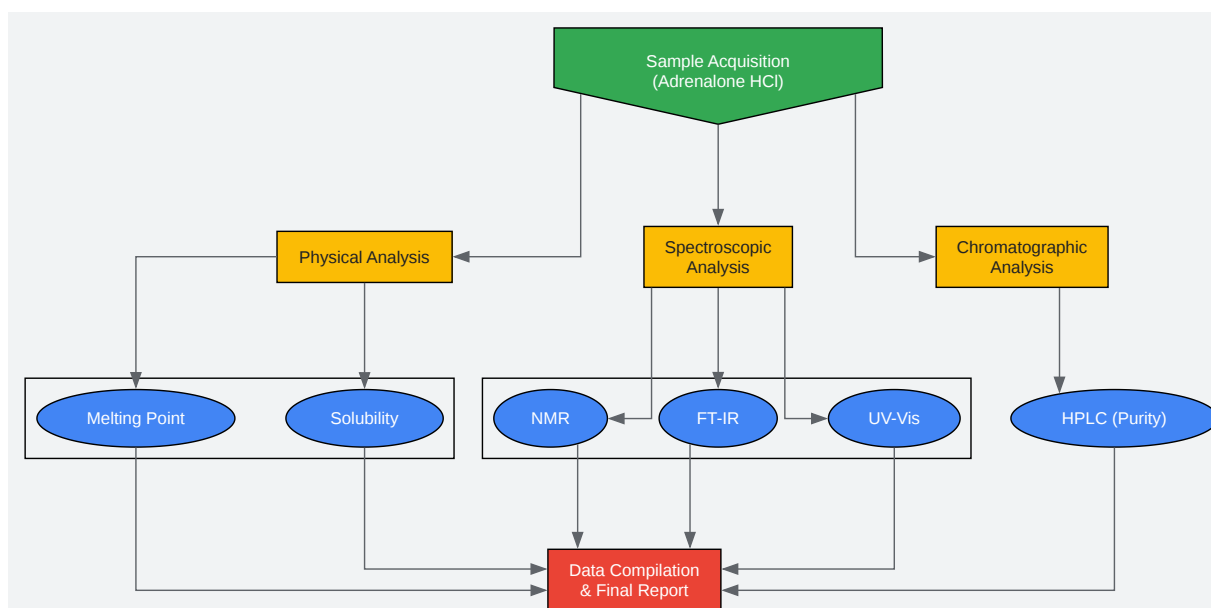
Mechanism of Action and Metabolism

Adrenalone hydrochloride's biological activity is multifaceted, primarily involving interaction with the adrenergic system and key enzymes in the catecholamine synthesis pathway.

Adrenergic Activity & Enzyme Inhibition

Adrenalone is an adrenergic agonist that predominantly targets alpha-1 ($\alpha 1$) adrenergic receptors, leading to vasoconstriction. This action is responsible for its hemostatic properties. Furthermore, it acts as an inhibitor of dopamine β -oxidase, the enzyme responsible for converting dopamine into norepinephrine.





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